

Application Notes and Protocols: N-Benzoylation of Amines Using *tert*-Butyl Peroxybenzoate

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Compound of Interest

Compound Name: *tert*-Butyl peroxybenzoate

Cat. No.: B1203932

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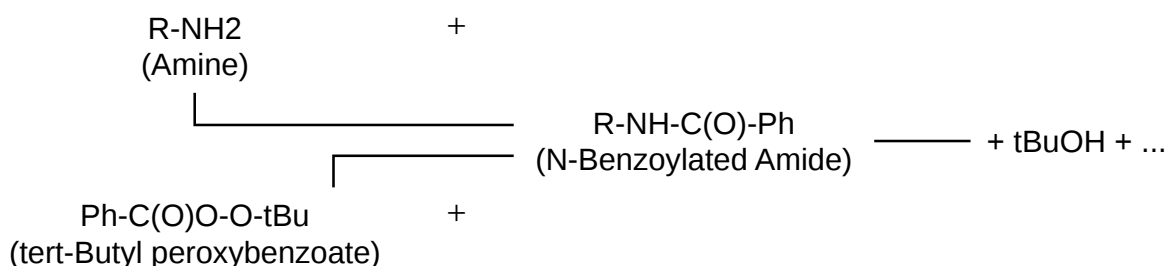
For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the N-benzoylation of primary and secondary amines utilizing ***tert*-butyl peroxybenzoate** (TBPB). This method offers a significant advantage by proceeding under catalyst- and solvent-free conditions, presenting a greener and more efficient alternative to traditional benzoylation techniques.

The reaction is highly chemoselective, favoring the benzoylation of aliphatic amines over aromatic amines and hydroxyl groups.[1][2] This protocol is distinguished by its operational simplicity, mild reaction conditions, and excellent product yields.[2]

General Reaction Scheme

The fundamental transformation involves the reaction of an amine with ***tert*-butyl peroxybenzoate** to yield the corresponding N-benzoylated amide, with *tert*-butanol and other byproducts formed from the peroxide.



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Caption: General reaction for the N-benzoylation of an amine.

Experimental Data

The following table summarizes the results obtained for the N-benzoylation of various amines using **tert-butyl peroxybenzoate** under catalyst- and solvent-free conditions. The reactions were generally carried out at room temperature, demonstrating the mildness of this protocol.[2]

Entry	Amine Substrate	Product	Reaction Time (h)	Yield (%)
1	Benzylamine	N-Benzylbenzamide	2.5	97
2	n-Butylamine	N-Butylbenzamide	3.0	95
3	Cyclohexylamine	N-Cyclohexylbenzamide	2.0	96
4	Piperidine	1-Benzoylpiperidine	1.5	97
5	Morpholine	4-Benzoylmorpholine	1.5	96
6	Pyrrolidine	1-Benzoylpyrrolidine	1.0	97
7	Diethylamine	N,N-Diethylbenzamide	3.5	92
8	Aniline	N-Phenylbenzamide	24	No Reaction
9	Phenol	Phenyl benzoate	24	No Reaction
10	1-Hexanol	Hexyl benzoate	24	No Reaction

Data sourced from Yadav, D. K. T., & Bhanage, B. M. (2015). **tert-Butyl Peroxybenzoate** Mediated Selective and Mild N-Benzoylation of Ammonia/Amines under Catalyst- and Solvent-Free Conditions. *Synlett*, 26(13), 1862–1866.[2]

Experimental Protocol

This section details the step-by-step procedure for the N-benzoylation of an amine using **tert-butyl peroxybenzoate**.

Materials:

- Amine (e.g., Benzylamine)
- **tert-Butyl peroxybenzoate** (TBPB)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Standard laboratory glassware for work-up
- Ethyl acetate
- Saturated sodium bicarbonate solution
- Brine solution
- Anhydrous sodium sulfate
- Rotary evaporator
- Silica gel for column chromatography (if necessary)

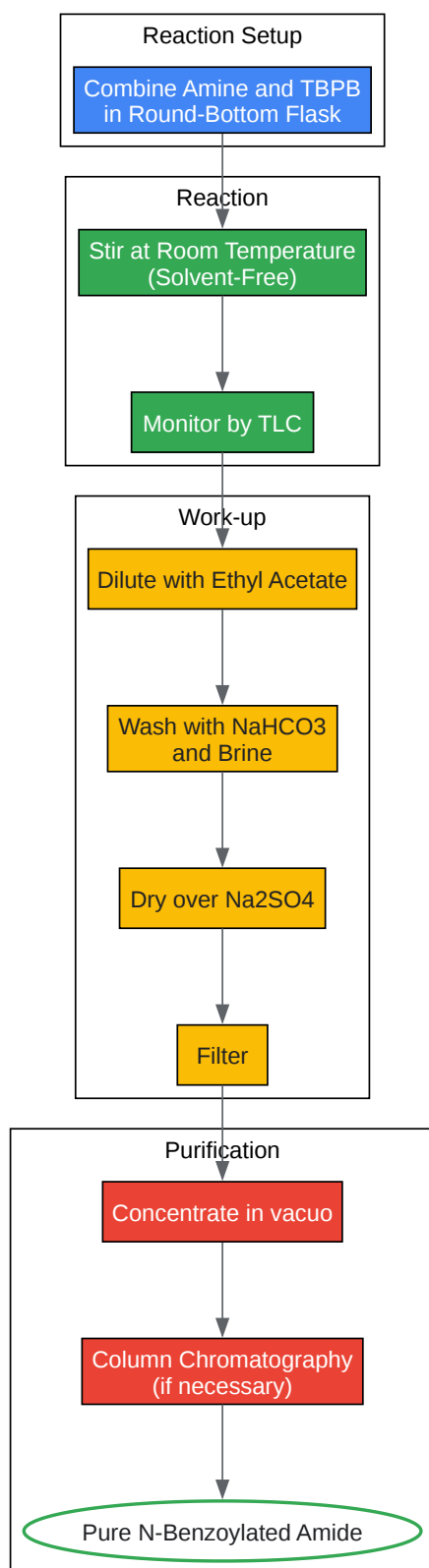
Procedure:

- **Reaction Setup:** In a clean, dry round-bottom flask, combine the amine (1.0 mmol) and **tert-butyl peroxybenzoate** (1.2 mmol).
- **Reaction Execution:** Stir the mixture at room temperature. The reaction is performed under neat (solvent-free) conditions.
- **Monitoring:** Monitor the progress of the reaction by thin-layer chromatography (TLC) until the starting amine is consumed.

- Work-up:
 - Upon completion, dilute the reaction mixture with ethyl acetate.
 - Wash the organic layer sequentially with saturated sodium bicarbonate solution and brine.
 - Dry the organic layer over anhydrous sodium sulfate.
 - Filter off the drying agent.
- Purification:
 - Concentrate the filtrate under reduced pressure using a rotary evaporator to obtain the crude product.
 - If necessary, purify the crude product by silica gel column chromatography to yield the pure N-benzoylated amide.

Workflow Diagram

The following diagram illustrates the experimental workflow for the N-benzoylation procedure.



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References

- 1. tert-butyl peroxybenzoate, TBPB [organic-chemistry.org]
- 2. tert-Butyl Peroxybenzoate Mediated Selective and Mild N-Benzoylation of Ammonia/Amines under Catalyst- and Solvent-Free Conditions [organic-chemistry.org]
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